

Safety and Handling of 4-(Phenylethynyl)piperidin-4-ol: A Technical Guide

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Compound of Interest

Compound Name: 4-(Phenylethynyl)piperidin-4-ol

Cat. No.: B12574883

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Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data for **4-(Phenylethynyl)piperidin-4-ol** has been identified in the public domain. The following guide is based on the safety profiles of structurally similar compounds, including piperidin-4-ol, 4-phenylpiperidin-4-ol, and other related piperidine derivatives. Researchers and drug development professionals must exercise extreme caution and handle this compound as potentially hazardous. All handling should be conducted by trained personnel in a controlled laboratory setting.

This technical guide provides an in-depth overview of the inferred safety and handling protocols for **4-(Phenylethynyl)piperidin-4-ol**, designed for researchers, scientists, and drug development professionals. Due to the absence of specific data for the target compound, this guide synthesizes information from close structural analogs to provide a robust framework for safe laboratory practices.

Hazard Identification and Classification

Based on analogs, **4-(Phenylethynyl)piperidin-4-ol** is anticipated to be a hazardous substance. The primary hazards are expected to be acute toxicity, skin and eye irritation, and respiratory tract irritation.

GHS Classification (Inferred from Analogs like 4-Phenylpiperidin-4-ol):

Hazard Class	Hazard Category	GHS Hazard Statement (Inferred)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms (Inferred):

- Exclamation Mark: For acute toxicity (oral), skin and eye irritation, and respiratory irritation.

Physical and Chemical Properties (Inferred)

Quantitative physical and chemical data for **4-(Phenylethynyl)piperidin-4-ol** are not readily available. The table below presents data for a close structural analog, 4-phenylpiperidin-4-ol, to provide an estimation.

Property	Value (for 4-Phenylpiperidin-4-ol)
Molecular Formula	C ₁₁ H ₁₅ NO
Molecular Weight	177.24 g/mol
Appearance	Solid (form not specified)
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available

Exposure Controls and Personal Protection

Given the anticipated hazards, stringent exposure controls and the use of appropriate personal protective equipment (PPE) are mandatory.

Engineering Controls:

- Work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[1]

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield (EN 166 compliant).
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Disposable gloves should be used and changed frequently. A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

Handling and Storage

Safe Handling Procedures:

- Avoid all personal contact, including inhalation of dust or vapors.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.
- Ground and bond containers and receiving equipment to prevent static discharge if the material is a flammable solid.

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.^[1]

First Aid Measures

In case of exposure, immediate medical attention is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

Extinguishing Media:

- Suitable: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Unsuitable: Do not use a heavy water stream as it may spread the fire.

Specific Hazards Arising from the Chemical:

- Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

Personal Precautions:

- Evacuate personnel to a safe area.
- Wear appropriate personal protective equipment (see Section 3).
- Avoid breathing dust and contact with the substance.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains.

Methods for Cleaning Up:

- For small spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.
- Avoid generating dust.
- For large spills, dike the area and collect the material for disposal.

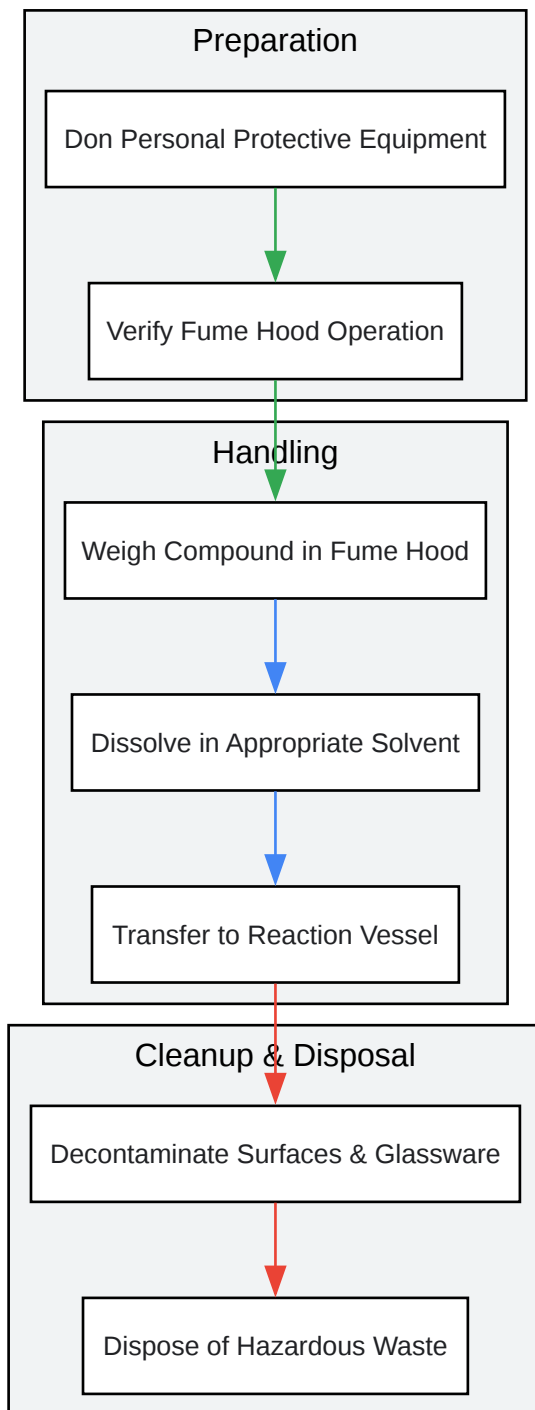
Experimental Protocols (Generalized from Analogs)

Handling of a Solid Piperidine Derivative:

- Preparation: Don all required PPE (lab coat, gloves, safety goggles) and ensure the chemical fume hood is operational.
- Weighing: Tare a suitable container on an analytical balance inside the fume hood. Carefully transfer the required amount of the solid compound using a clean spatula.
- Dissolution: Add the desired solvent to the container with the solid. Gently swirl or stir to dissolve. If necessary, use a sonicator to aid dissolution.
- Reaction Setup: Transfer the solution to the reaction vessel using a pipette or syringe.
- Cleanup: Decontaminate all surfaces and equipment that came into contact with the compound using an appropriate solvent and cleaning agent. Dispose of all contaminated waste in a designated hazardous waste container.

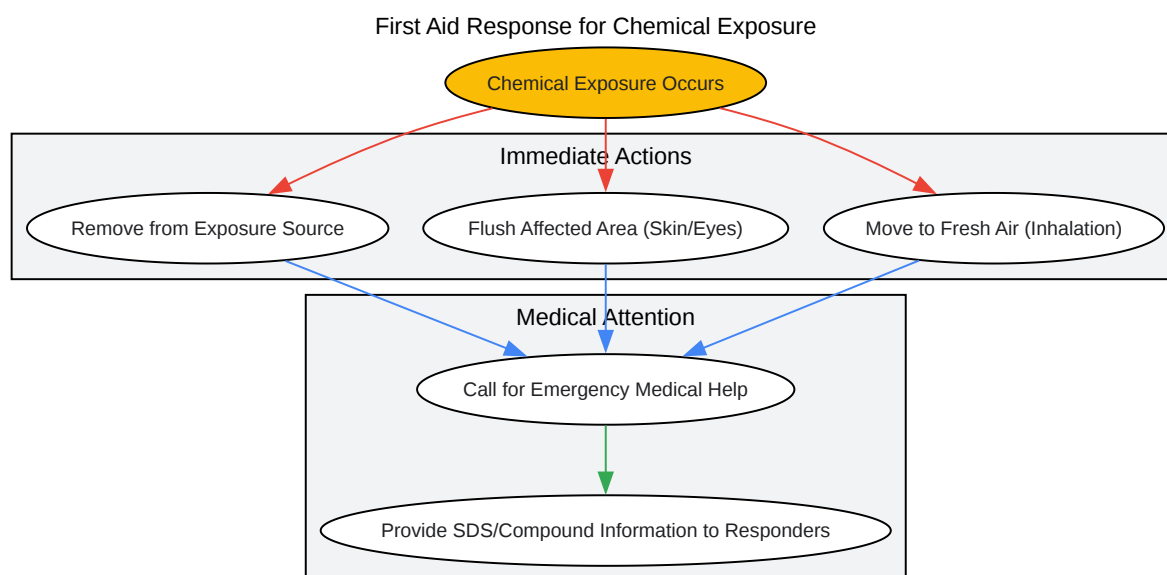
Visualizations

General Handling Workflow for Potentially Hazardous Solids



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Caption: General workflow for handling potentially hazardous solid compounds.



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Caption: Logical flow for first aid response following chemical exposure.

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References

- 1. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safety and Handling of 4-(Phenylethynyl)piperidin-4-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12574883#4-phenylethynyl-piperidin-4-ol-safety-and-handling]

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